

Application Note: Solid-Phase Extraction of Flucarbazonone from Water Samples

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Compound of Interest

Compound Name: *Flucarbazonone*

Cat. No.: *B134062*

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Introduction

Flucarbazonone is a sulfonylurea herbicide used for the control of grass weeds in wheat crops. Its potential to contaminate surface and groundwater necessitates sensitive and reliable analytical methods for its detection. Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and pre-concentration of pesticides from aqueous matrices prior to chromatographic analysis. This application note details a validated SPE protocol for the extraction of **Flucarbazonone** from water samples using C18 cartridges, followed by analysis with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Principle of the Method

This method is based on the retention of **Flucarbazonone** from an acidified water sample onto a C18 solid-phase extraction cartridge. The C18 sorbent is a non-polar, silica-based material that retains organic analytes from a polar matrix through hydrophobic interactions. After loading the sample, interferences are washed from the cartridge, and the analyte of interest is then eluted with an organic solvent mixture. The eluate is evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.

Analytical Performance

The presented C18 SPE method has been validated and demonstrates good recovery and sensitivity for the determination of **Flucarbazonone** in water. The quantitative performance of this method is summarized in the table below. While C18 is a commonly used and effective sorbent

for **Flucarbazon**e, other sorbents such as polymeric reversed-phase cartridges (e.g., Oasis HLB) and graphitized carbon have also been shown to be effective for the extraction of a broad range of pesticides, including other sulfonylureas, from water.[1] These sorbents can offer different selectivity and may be advantageous for multi-residue methods or for complex water matrices.

Data Presentation

Analyte	SPE Sorbent	Sample Volume (mL)	Fortification Level (µg/L)	Mean Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantification (LOQ) (µg/L)
Flucarbazon	MegaBond	50	0.03	95	5.3	0.05
ne-sodium	C18					
Flucarbazon	MegaBond	50	0.05	98	3.1	0.05
ne-sodium	C18					
Flucarbazon	MegaBond	50	0.05 (LOQ)	94.2	4.0	0.05
ne (MKH 6562 acid)	C18					
Flucarbazon	MegaBond	50	0.50 (10x LOQ)	99.8	1.8	0.05
ne (MKH 6562 acid)	C18					

Data sourced from US EPA methods and independent laboratory validation reports.

Experimental Protocols

Materials and Reagents

- Solvents: Methanol (MeOH), Acetonitrile (ACN), HPLC-grade water (all pesticide residue grade or equivalent).
- Reagents: Hydrochloric acid (HCl), Ammonium hydroxide (NH₄OH), Ammonium acetate.
- Standards: Certified reference standard of **Flucarbazon**e-sodium.

- SPE Cartridges: 2 g C18 solid-phase extraction cartridges (e.g., MegaBond Elut C18, 12 cc).
- Apparatus: SPE vacuum manifold, nitrogen evaporator, volumetric flasks, pipettes, graduated cylinders, autosampler vials.

Standard Solution Preparation

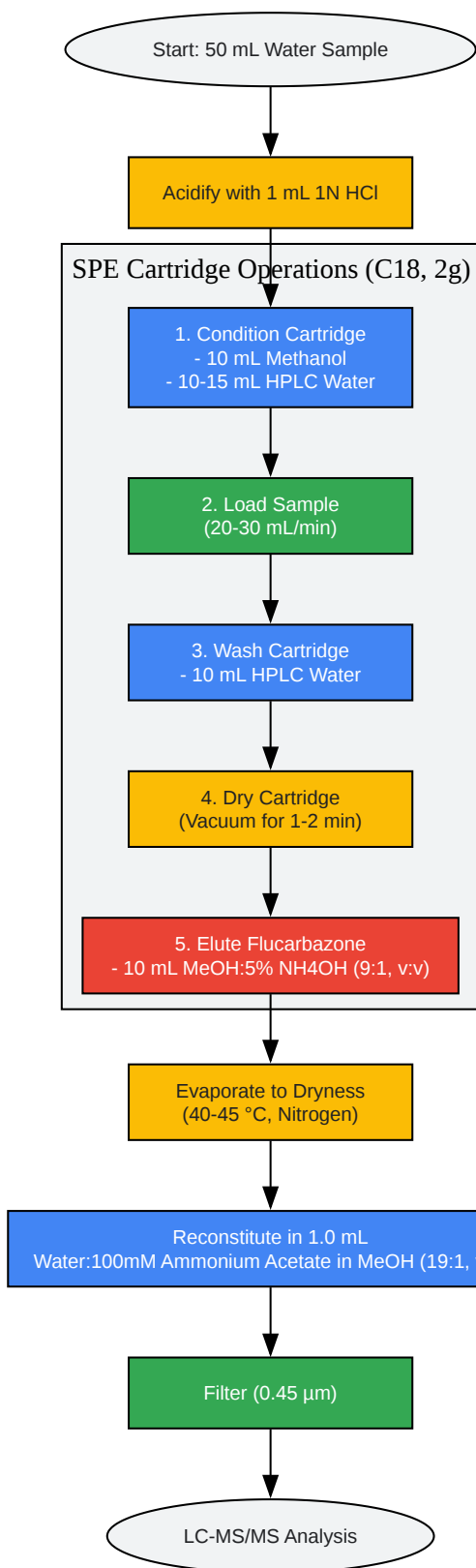
Prepare a stock solution of **Flucarbazone**-sodium in a suitable solvent (e.g., acetonitrile) at a concentration of 100 µg/mL. From this stock solution, prepare working standard solutions at various concentrations by serial dilution with the appropriate solvent. These will be used for spiking control samples and for instrument calibration.

Sample Preparation

- Collect water samples in clean glass bottles.
- Measure a 50 mL aliquot of the water sample into a 100 mL graduated cylinder.
- For recovery studies, fortify the sample with a known concentration of **Flucarbazone** standard solution at this stage.
- Acidify the sample by adding 1 mL of 1 N hydrochloric acid and mix thoroughly.

Solid-Phase Extraction Procedure

The following workflow outlines the steps for the solid-phase extraction of **Flucarbazone** from water samples.



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Caption: Solid-Phase Extraction Workflow for **Flucarbazone**.

Detailed SPE Protocol

- **Cartridge Conditioning:** Condition a 2 g C18 SPE cartridge by passing 10 mL of methanol, followed by 10-15 mL of HPLC-grade water through the cartridge. Do not allow the cartridge to go dry.
- **Sample Loading:** Pass the acidified water sample (from step 3.4) through the conditioned cartridge at a flow rate of 20-30 mL/min.
- **Washing:** After the entire sample has passed through, wash the cartridge with 10 mL of HPLC-grade water to remove any polar interferences.
- **Drying:** Dry the cartridge by purging it with air or applying a vacuum for 1-2 minutes to remove excess water.
- **Elution:** Elute the retained **Flucarbazone** from the cartridge with 10 mL of a methanol and 5% ammonium hydroxide solution (9:1, v/v). Collect the eluate in a suitable tube.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40-45 °C. Reconstitute the residue in 1.0 mL of a water and 100 mM ammonium acetate in methanol solution (19:1, v/v).
- **Filtration:** Filter the reconstituted extract through a 0.45 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The analysis of the final extract is performed using a High-Performance Liquid Chromatography system coupled with a Tandem Mass Spectrometer (LC-MS/MS). The specific chromatographic conditions (column, mobile phases, gradient) and mass spectrometric parameters (ionization mode, transitions) should be optimized for **Flucarbazone** to achieve the desired sensitivity and selectivity.

Disclaimer: This application note is intended for informational purposes only. The protocols described should be validated in the user's laboratory for their specific application.

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References

- 1. mdpi.com [mdpi.com]
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